

A Comparative Guide to the Experimental Verification of Predicted Argon Compounds

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Compound of Interest

Compound Name: Argon;fluoride

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The study of noble gas chemistry, once a theoretical novelty, has expanded to include the experimental verification of compounds involving lighter noble gases like argon. This guide provides an objective comparison between the experimentally verified argon compound, Argon Fluorohydride (HArF), and theoretically predicted argon compounds. It includes detailed experimental protocols and quantitative data to support the comparison, aimed at professionals in research and development.

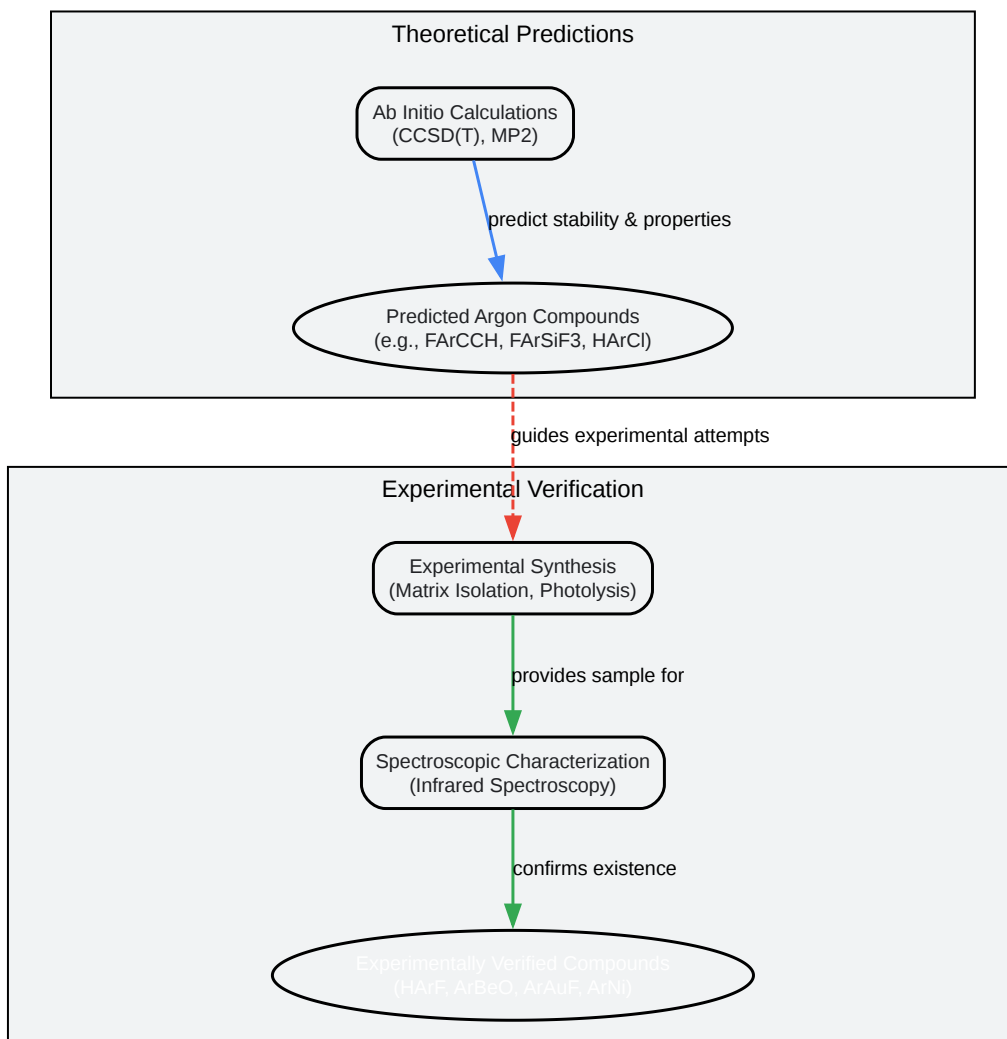
Overview of Argon Compound Verification

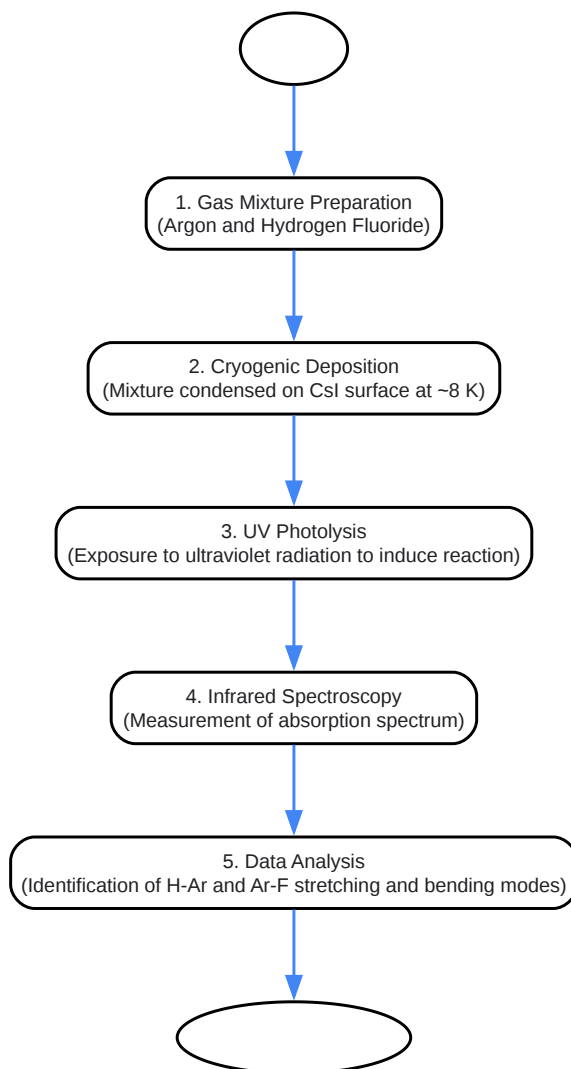
For decades, argon was considered chemically inert due to its completely filled electron shells. [1] However, in 2000, a breakthrough was achieved by a team of Finnish scientists led by Markku Räsänen, who announced the synthesis and experimental verification of the first stable neutral argon compound, Argon Fluorohydride (HArF). [1][2][3] This discovery has spurred further theoretical predictions of other potential argon compounds, though HArF remains the most well-characterized example. [4][5] Other experimentally observed species include ions like ArH⁺ and excimers like ArF, as well as compounds formed under extreme conditions, such as

ArBeO, ArAuF, and ArNi under high pressure.[6][7][8] A solid interstitial compound, Ar₁C₆₀, is notably stable at room temperature.[9]

Logical Relationship: Predicted vs. Verified Argon Compounds

The following diagram illustrates the relationship between theoretical predictions and experimental verification in the context of argon chemistry.





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References

- [1. Argon - Element information, properties and uses | Periodic Table \[periodic-table.rsc.org\]](#)
- [2. Argon_fluorohydride \[chemeurope.com\]](#)
- [3. Argon fluorohydride - Wikipedia \[en.wikipedia.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. pubs.aip.org \[pubs.aip.org\]](#)
- [6. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [7. grokipedia.com \[grokipedia.com\]](#)
- [8. Argon - Wikipedia \[en.wikipedia.org\]](#)
- [9. Argon compounds - Wikipedia \[en.wikipedia.org\]](#)
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